

Geraniol: A Natural Modulator of Cancer Hallmark Pathways - Application Notes and Protocols

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Compound of Interest

Compound Name: Geraniol

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Introduction

Geraniol, a naturally occurring acyclic monoterpene alcohol found in the essential oils of various aromatic plants, has garnered significant attention for its potential as a multi-targeted anti-cancer agent.[1][2][3][4] Experimental evidence has demonstrated its efficacy in preventing or treating a range of cancers, including breast, lung, colon, prostate, pancreatic, and hepatic cancers.[1] **Geraniol**'s therapeutic potential lies in its ability to modulate a variety of signaling molecules and pathways that are central to the hallmarks of cancer, thereby limiting the capacity of tumor cells to develop adaptive resistance to anticancer drugs. Furthermore, **geraniol** has been shown to sensitize tumor cells to conventional chemotherapy agents like 5-fluorouracil. This document provides a detailed overview of **geraniol**'s role in modulating key cancer hallmark pathways, supported by quantitative data, detailed experimental protocols, and signaling pathway diagrams.

Data Presentation: Quantitative Effects of Geraniol on Cancer Cells

The anti-cancer effects of **geraniol** have been quantified across various cancer cell lines and in vivo models. The following tables summarize key data on its anti-proliferative and apoptosis-inducing activities.

Table 1: Anti-Proliferative Activity of **Geraniol** (IC50 Values)

Cancer Cell Line	Cancer Type	IC50 Value (μM)	Reference
Colo-205	Colon Cancer	20	
TPC-1	Thyroid Cancer	25	
A549	Lung Cancer	~50% inhibition	
A431	Skin Cancer	~50% inhibition	
PC-3	Prostate Cancer	~50% inhibition	

Table 2: Pro-Apoptotic and Anti-Angiogenic Effects of **Geraniol**

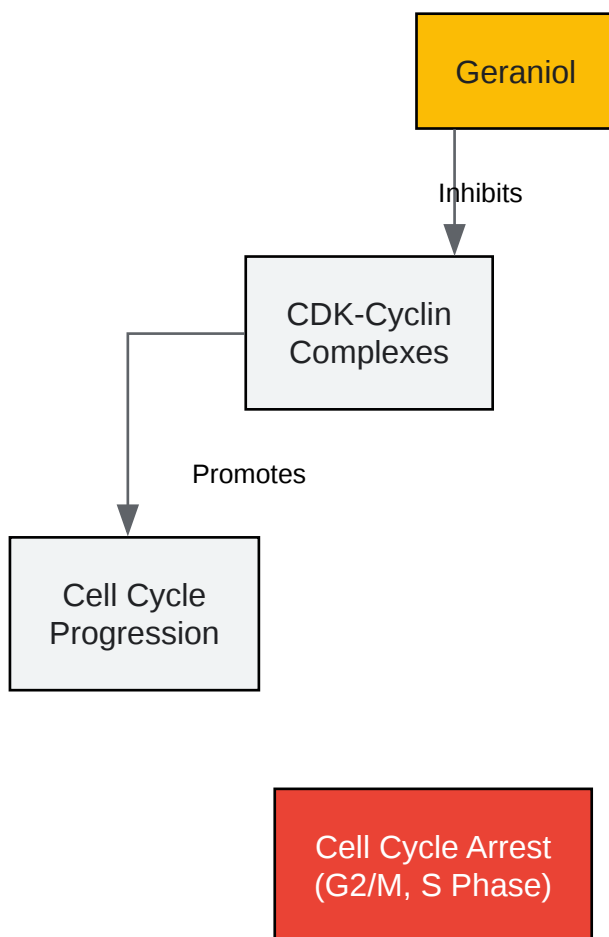
Cancer Model	Effect	Quantitative Measurement	Reference
PC-3 Prostate Cancer Cells	Apoptosis Induction	Increased caspase-3 activity	
A549 Lung Cancer Xenografts	Apoptosis Induction	Increased TUNEL-positive tumor cells and elevated caspase-3 activity	
Colo-205 Colon Cancer Cells	Apoptosis Induction	Upregulation of Bax, downregulation of Bcl-2	
TPC-1 Thyroid Cancer Cells	Apoptosis Induction	Increased intracellular ROS, upregulation of Bax and caspase-3 mRNA	
CT26 Tumor Xenografts	Anti-Angiogenesis	Inhibition of tumor vascularization, smaller tumor size	
eEND2 Endothelial Cells	Anti-Angiogenesis	Downregulation of PCNA, upregulation of cleaved caspase-3	

Signaling Pathways Modulated by Geraniol

Geraniol exerts its anti-cancer effects by targeting multiple signaling pathways crucial for cancer cell survival, proliferation, and metastasis.

Proliferation and Cell Cycle Arrest

Geraniol inhibits cancer cell proliferation by inducing cell cycle arrest, often at the G2/M or S phase. This is achieved by modulating the expression of key cell cycle regulators.

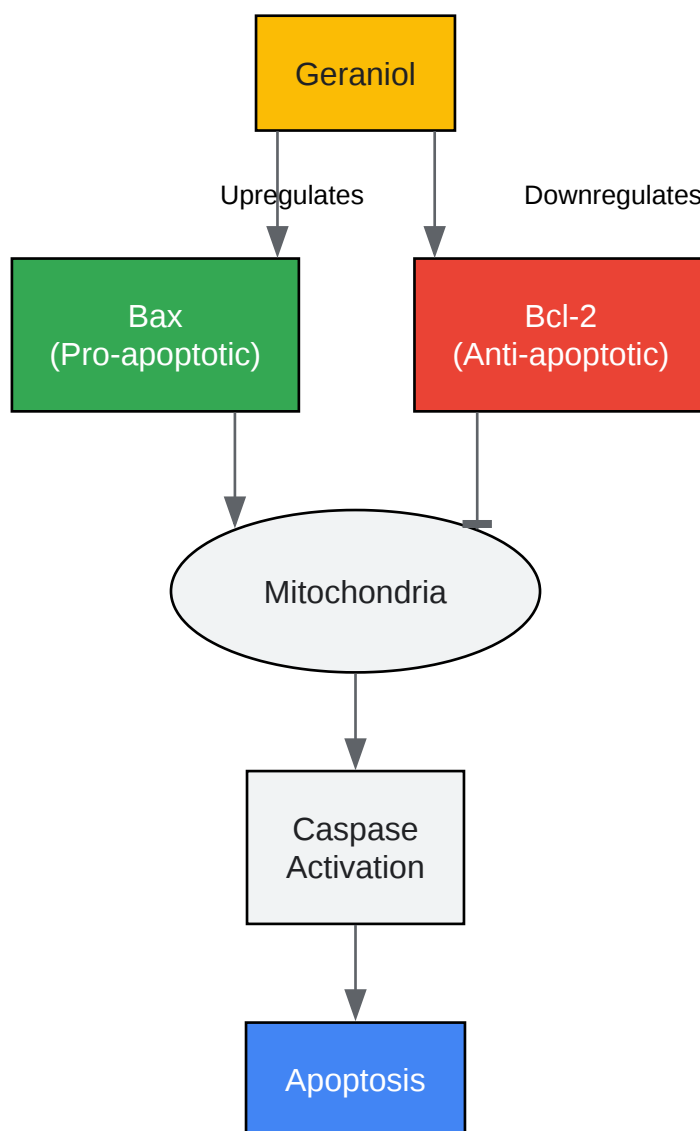


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Caption: **Geraniol's** Inhibition of Cell Cycle Progression.

Induction of Apoptosis

Geraniol promotes programmed cell death (apoptosis) through both intrinsic (mitochondrial) and extrinsic pathways. It modulates the balance of pro-apoptotic (e.g., Bax) and anti-apoptotic (e.g., Bcl-2) proteins and activates executioner caspases.

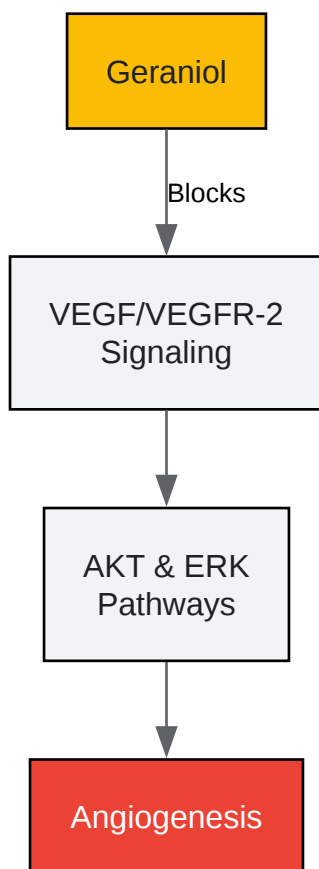


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Caption: **Geraniol's** Pro-Apoptotic Signaling Cascade.

Inhibition of Angiogenesis

Geraniol has been shown to suppress tumor angiogenesis, the formation of new blood vessels that supply tumors with nutrients and oxygen. It achieves this by downregulating key signaling pathways like the Vascular Endothelial Growth Factor (VEGF)/VEGFR-2 pathway.

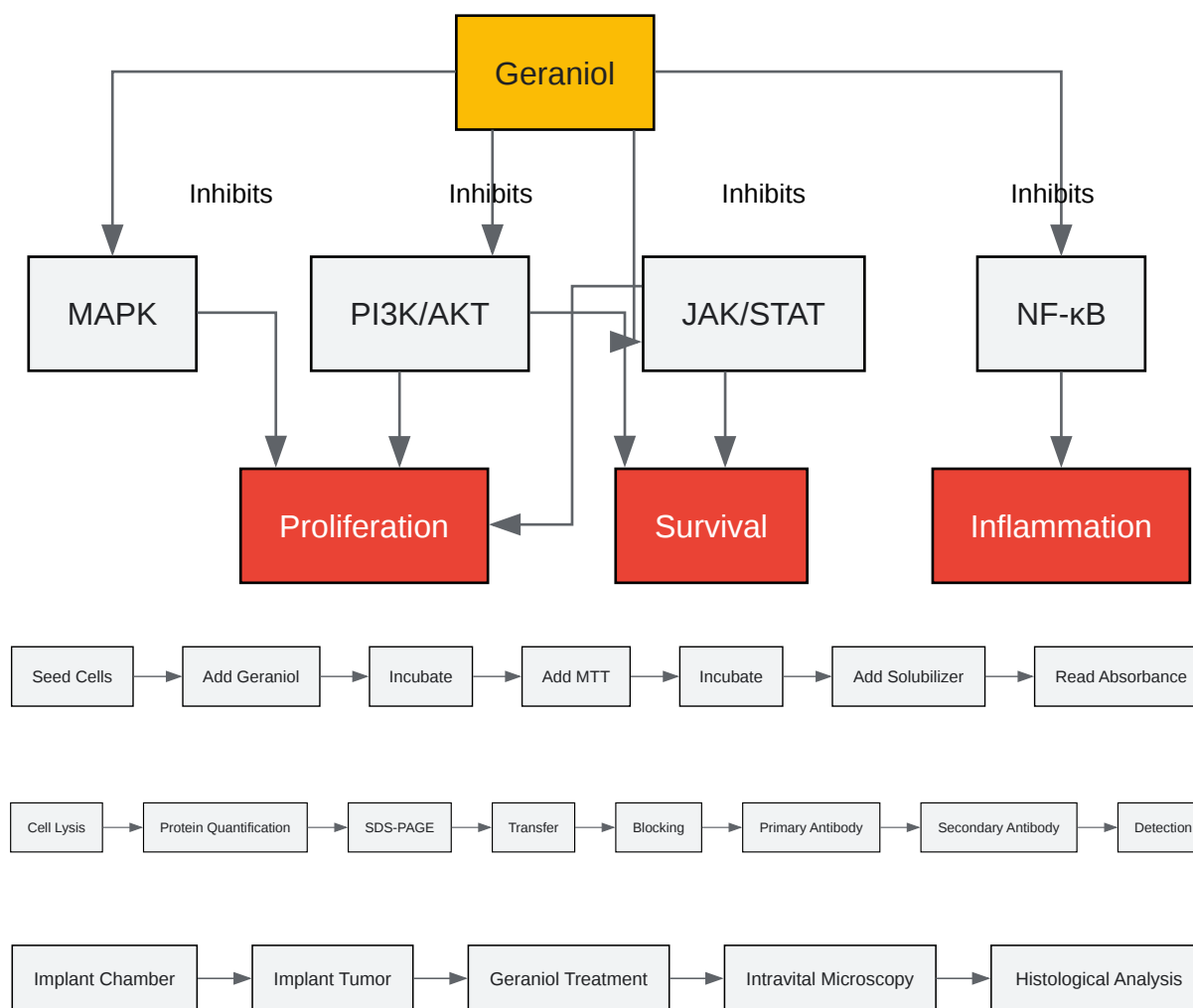


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Caption: **Geraniol's** Anti-Angiogenic Mechanism.

Modulation of Key Cancer-Related Signaling Pathways

Geraniol's pleiotropic effects are a result of its ability to modulate multiple interconnected signaling pathways, including PI3K/Akt, MAPK, and JAK/STAT, which are often dysregulated in cancer.



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References

- 1. [PDF] The antitumor effects of geraniol: Modulation of cancer hallmark pathways (Review) | Semantic Scholar [semanticscholar.org]
- 2. spandidos-publications.com [spandidos-publications.com]

- 3. The antitumor effects of geraniol: Modulation of cancer hallmark pathways (Review) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The antitumor effects of geraniol: Modulation of cancer hallmark pathways (Review) - PMC [pmc.ncbi.nlm.nih.gov]
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